

discovery and history of 1-(Boc-amino)-3-(isopropylamino)propane

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Compound of Interest

Compound Name: 1-(Boc-amino)-3-(isopropylamino)propane

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An In-Depth Technical Guide to 1-(Boc-amino)-3-(isopropylamino)propane

Topic: Discovery and History of 1-(Boc-amino)-3-(isopropylamino)propane Audience: Researchers, scientists, and drug development professionals.

Abstract

1-(Boc-amino)-3-(isopropylamino)propane, also known by its IUPAC name tert-butyl N-[3-(propan-2-ylamino)propyl]carbamate, is a bifunctional organic compound utilized primarily as a building block in synthetic chemistry.^[1] Its structure incorporates a primary amine protected by a tert-butoxycarbonyl (Boc) group and a secondary isopropylamine, making it a valuable intermediate for the synthesis of more complex molecules, particularly in the development of novel therapeutic agents and research chemicals. This document provides a comprehensive overview of its chemical properties, a detailed plausible synthesis pathway with experimental protocols, and a discussion of its role as a synthetic intermediate.

Introduction and Physicochemical Properties

While a detailed historical account of the specific "discovery" of **1-(Boc-amino)-3-(isopropylamino)propane** is not extensively documented in scientific literature, its emergence is intrinsically linked to the widespread adoption of the Boc protecting group in organic synthesis. The development of Boc-protection strategies provided chemists with a robust and versatile tool for selectively masking amine functionality, enabling complex, multi-step

syntheses.[2] This compound is best understood as a functionalized derivative of 1,3-diaminopropane, designed for sequential modification at its two distinct nitrogen atoms.

It is classified as a useful research chemical, available commercially from various suppliers.[1] The presence of both a protected primary amine and a secondary amine allows for orthogonal chemical strategies, where the secondary amine can be functionalized before the removal of the Boc group to reveal the primary amine for subsequent reactions.

Data Presentation: Physicochemical Properties

The following table summarizes the key physicochemical properties of the target compound and its direct precursor, N-Boc-1,3-propanediamine.

Property	1-(Boc-amino)-3-(isopropylamino)propane	N-Boc-1,3-propanediamine (Precursor)
CAS Number	1229627-05-7[1][3]	75178-96-0[4]
Molecular Formula	C ₁₁ H ₂₄ N ₂ O ₂ [1]	C ₈ H ₁₈ N ₂ O ₂ [4]
Molecular Weight	216.32 g/mol [1]	174.24 g/mol [4]
IUPAC Name	tert-butyl N-[3-(propan-2-ylamino)propyl]carbamate[1]	tert-butyl (3-aminopropyl)carbamate[4]
Appearance	Not specified (likely an oil or low-melting solid)	Colorless to white liquid or low melting solid[5]
Boiling Point	Not specified	203 °C (lit.)
Melting Point	Not specified	22 °C (lit.)
Density	Not specified	0.998 g/mL at 20 °C (lit.)

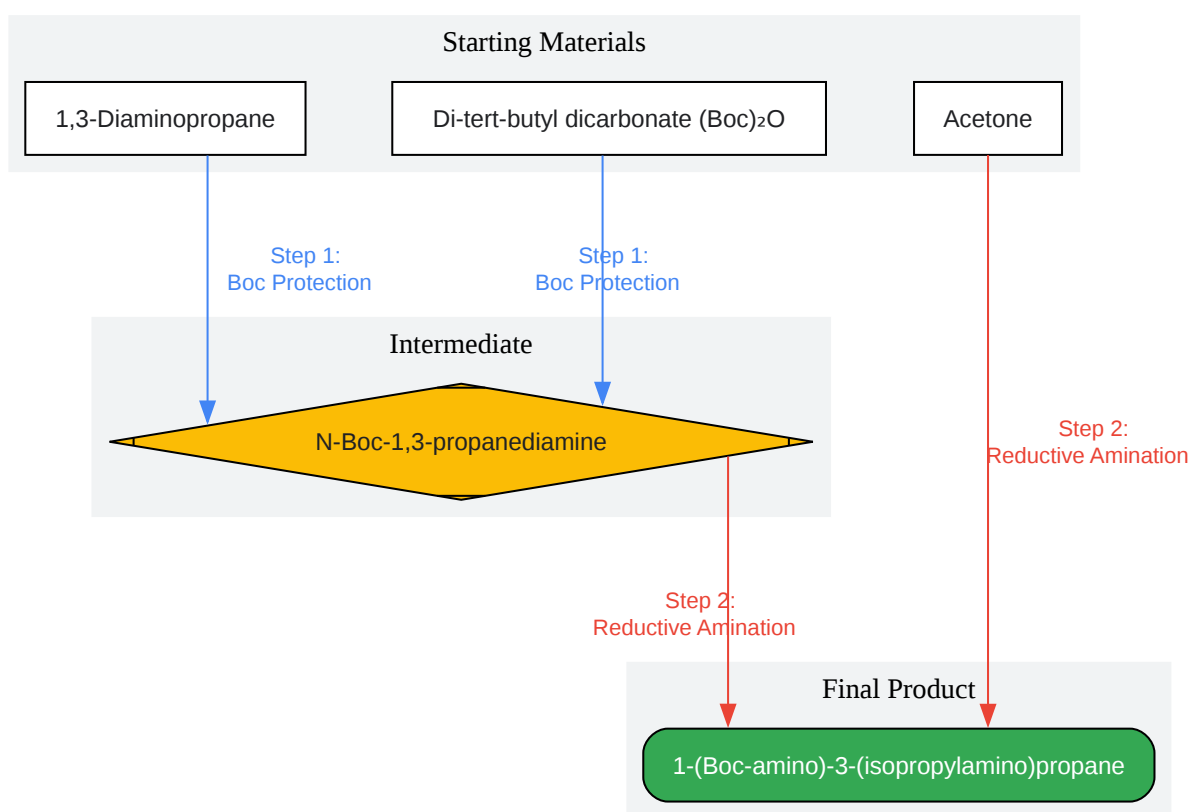
Synthesis and History of Use

The history of **1-(Boc-amino)-3-(isopropylamino)propane** is one of utility as a synthetic intermediate rather than a molecule with intrinsic biological activity. Its synthesis is a straightforward two-step process that showcases common and reliable organic transformations.

The logical synthesis pathway begins with the mono-Boc protection of 1,3-diaminopropane, followed by the selective N-alkylation of the remaining free primary amine.

Synthetic Workflow Diagram

The overall synthetic process can be visualized as a two-step workflow.



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References

- 1. rsc.org [rsc.org]
- 2. A One-Pot Selective Synthesis of N-Boc Protected Secondary Amines: Tandem Direct Reductive Amination/N-Boc Protection - PMC [pmc.ncbi.nlm.nih.gov]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]
- 4. medkoo.com [medkoo.com]
- 5. benchchem.com [benchchem.com]
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